

# Toxicological Profile of Endothall and its Metabolites: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B106541*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Endothall**, a dicarboxylic acid derivative, is utilized primarily as a terrestrial and aquatic herbicide. Its toxicological profile is of significant interest to ensure environmental and human safety. This technical guide provides a comprehensive overview of the toxicological effects of **endothall** and its metabolites, detailing its absorption, distribution, metabolism, and excretion (ADME), as well as its acute, subchronic, and chronic toxicity. The document also covers its potential for genotoxicity, carcinogenicity, reproductive and developmental toxicity, and neurotoxicity. Experimental methodologies are described based on standardized protocols, and key data are presented in tabular format for clarity. Visual diagrams of metabolic pathways and experimental workflows are included to facilitate understanding.

## Introduction

**Endothall** is the common name for 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid. It is commercially available in several forms, including the free acid, dipotassium salt, and N,N-dimethylalkylamine salt.[1][2] Upon application, the salt forms dissociate to **endothall** acid, which is the active herbicidal agent.[2] Understanding the toxicological properties of **endothall** and its metabolites is crucial for risk assessment and the development of safety guidelines.

## Absorption, Distribution, Metabolism, and Excretion (ADME)

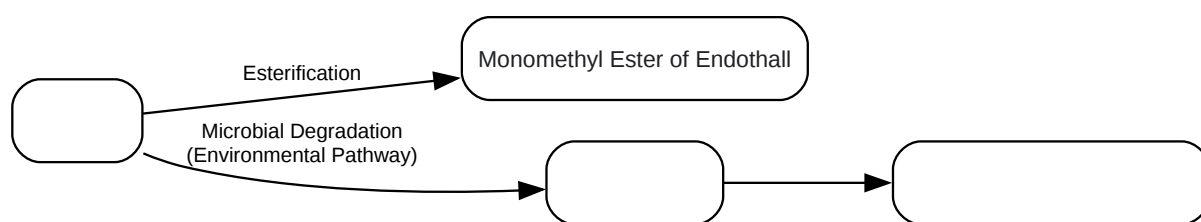
Studies in rats indicate that **endothall** is poorly absorbed from the gastrointestinal tract. Following oral administration of radiolabeled **endothall**, the majority of the dose is excreted in the feces (approximately 90%), with a smaller portion in the urine (around 7%).<sup>[3]</sup> This suggests limited systemic absorption after ingestion.

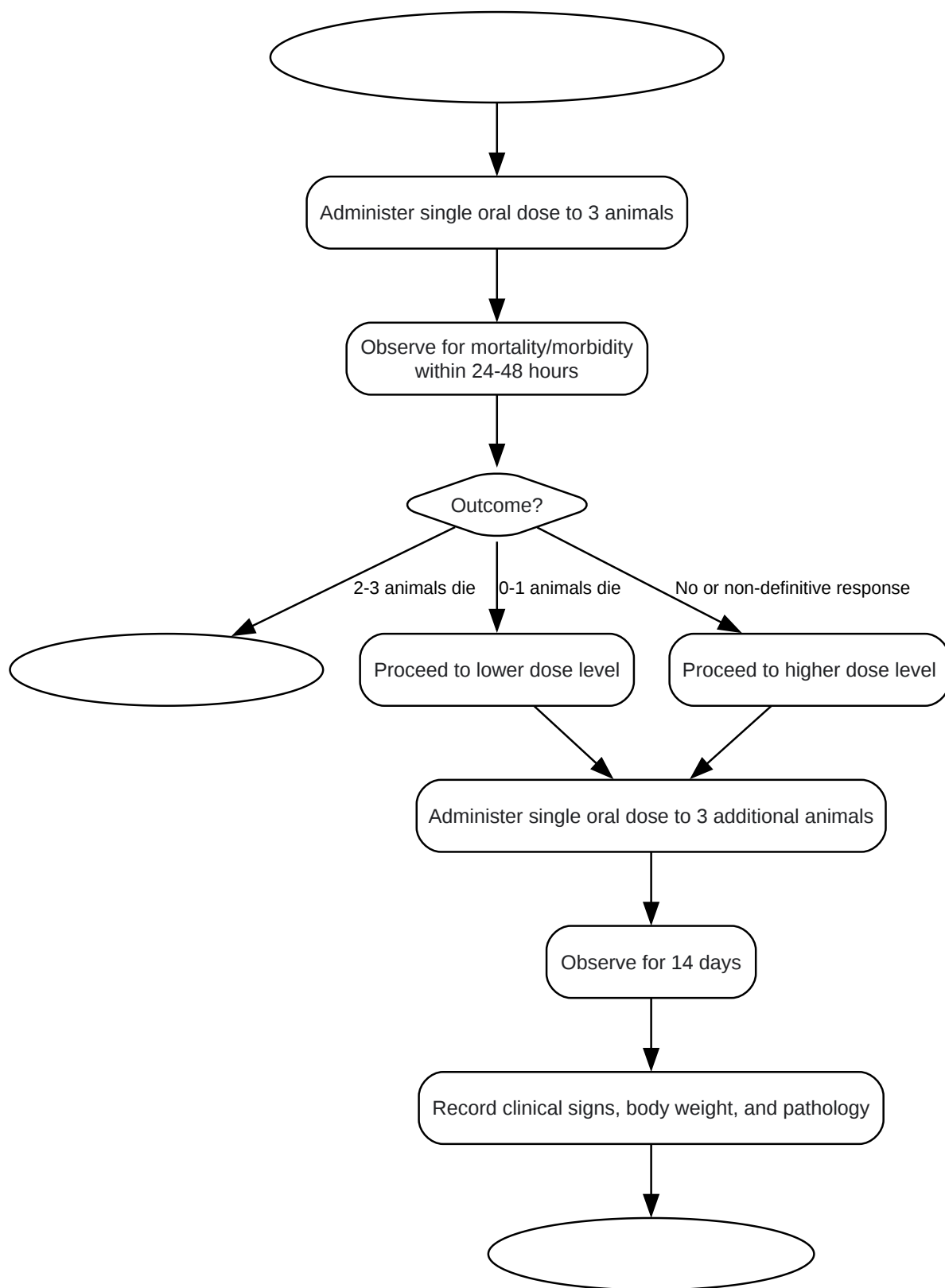
Once absorbed, **endothall** does not appear to bioaccumulate in tissues.<sup>[4]</sup> In fish, residue levels become undetectable a few days after exposure.<sup>[4]</sup>

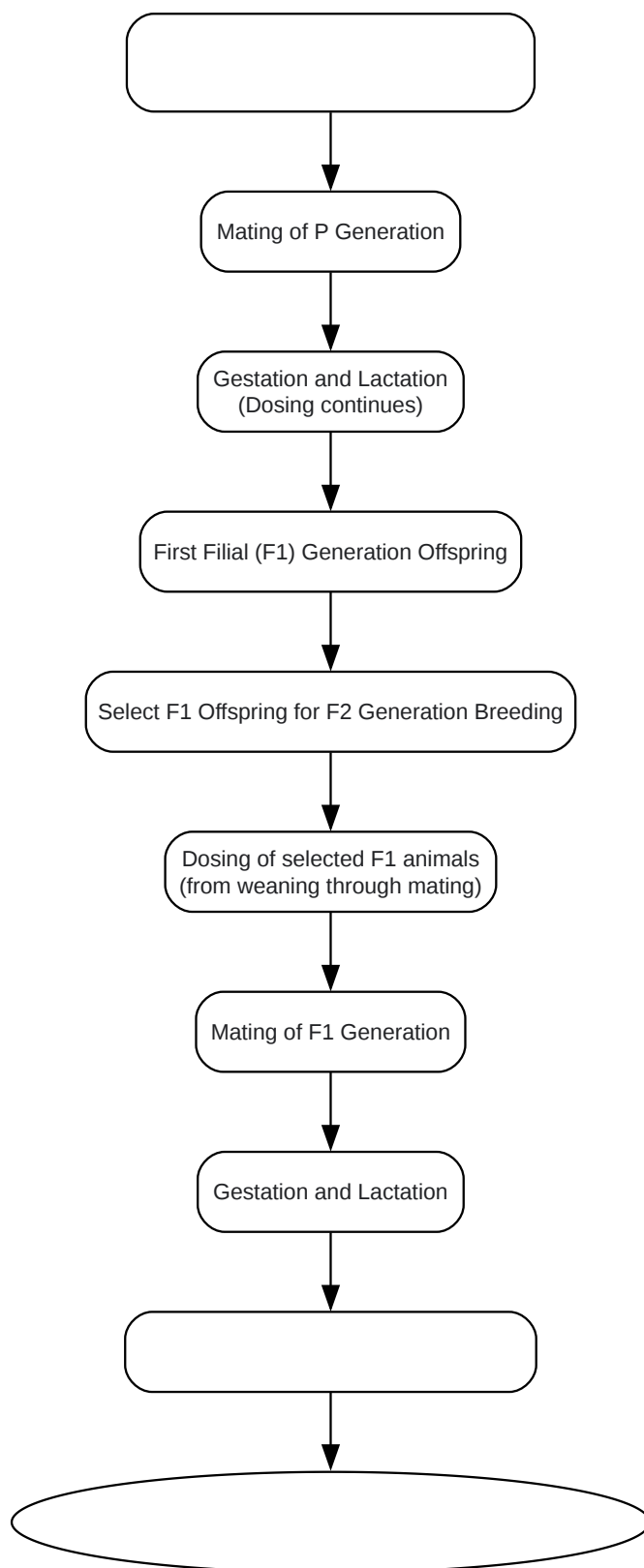
### Metabolism

The metabolism of **endothall** in mammals is not extensively detailed in publicly available literature. However, the primary metabolic pathways are understood to involve the formation of a monomethyl ester and the complete breakdown into naturally occurring substances.<sup>[5]</sup> The residues of concern in plants and animals are considered to be the parent **endothall** and its monomethyl ester.<sup>[5]</sup>

Microbial degradation of **endothall** in the environment leads to the formation of glutamic acid as an initial breakdown product, which is then further metabolized by bacteria.<sup>[3][6]</sup> While this is an environmental fate pathway, it provides insight into the potential for breakdown into common biochemical molecules.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mass.gov [mass.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. apps.dnr.wi.gov [apps.dnr.wi.gov]
- 4. Federal Register :: Final Test Guidelines; OCSPP 850 Series; Notice of Availability [federalregister.gov]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. noaa.gov [noaa.gov]
- To cite this document: BenchChem. [Toxicological Profile of Endothall and its Metabolites: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106541#toxicological-profile-of-endothall-and-its-metabolites]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)